

The Role of SB297006 in Neurokinin Receptor Studies: A Technical Guide

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Compound of Interest		
Compound Name:	SB297006	
Cat. No.:	B1680827	Get Quote

An Important Clarification on the Target of SB297006

Initial investigations into the pharmacological profile of **SB297006** reveal that it is not a neurokinin receptor antagonist. Instead, the scientific literature consistently characterizes **SB297006** as a potent and selective antagonist of the C-C chemokine receptor 3 (CCR3). Its primary role in research and drug development has been in the context of inhibiting eosinophil migration, with potential therapeutic applications in allergic inflammatory diseases such as asthma.

This guide will first provide a comprehensive overview of **SB297006** in its correct pharmacological context as a CCR3 antagonist. Subsequently, to address the interest in neurokinin receptor studies, this document will offer a detailed technical guide on a well-established neurokinin receptor antagonist, Aprepitant, which is a selective antagonist of the neurokinin-1 (NK1) receptor.

Part 1: SB297006 - A CC Chemokine Receptor 3 (CCR3) Antagonist

SB297006 is a small molecule antagonist that has been instrumental in elucidating the role of the CCR3 receptor in inflammatory processes.

Quantitative Data for SB297006



The following table summarizes the quantitative data for **SB297006**'s activity at the CCR3 receptor.

Parameter	Value	Cell Line/System	Ligand	Reference
IC50	7.8 nM	Human eosinophils	Eotaxin-induced Ca2+ mobilization	[1]
IC50	11 nM	Human eosinophils	MCP-4-induced Ca2+ mobilization	[1]
Ki	2.9 nM	Human eosinophil membranes	[125I]Eotaxin binding	[1]
Ki	4.2 nM	Human eosinophil membranes	[125I]MCP-4 binding	[1]

Experimental Protocols

Radioligand Binding Assay:

- Objective: To determine the binding affinity of SB297006 to the CCR3 receptor.
- Method:
 - Prepare membrane homogenates from human eosinophils or cells stably expressing the CCR3 receptor.
 - Incubate the membranes with a radiolabeled CCR3 ligand, such as [125I]eotaxin or [125I]MCP-4, in the presence of varying concentrations of SB297006.
 - After incubation, separate the bound from free radioligand by rapid filtration through a glass fiber filter.



- Measure the radioactivity retained on the filter using a gamma counter.
- Calculate the Ki value using the Cheng-Prusoff equation.

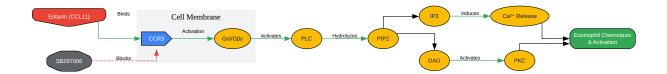
Calcium Mobilization Assay:

- Objective: To assess the functional antagonism of SB297006 at the CCR3 receptor.
- Method:
 - Load human eosinophils or CCR3-expressing cells with a calcium-sensitive fluorescent dye (e.g., Fura-2 AM).
 - Pre-incubate the cells with varying concentrations of SB297006.
 - Stimulate the cells with a CCR3 agonist, such as eotaxin or MCP-4.
 - Measure the change in intracellular calcium concentration using a fluorometer.
 - Determine the IC50 value by plotting the inhibition of the calcium response against the concentration of SB297006.

Signaling Pathway

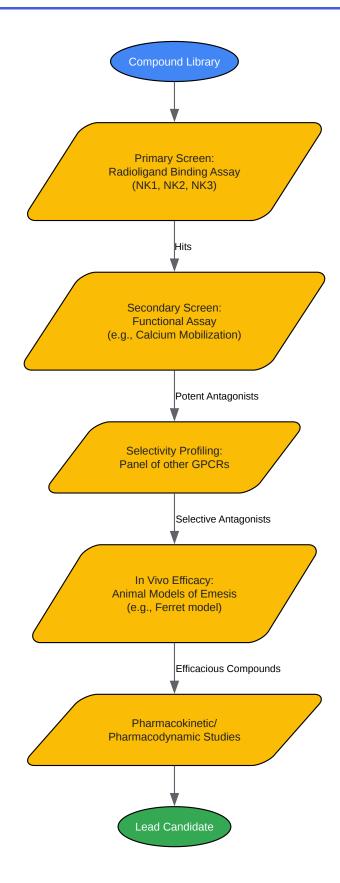
The binding of chemokines like eotaxin to the CCR3 receptor, a G-protein coupled receptor (GPCR), activates intracellular signaling cascades, leading to chemotaxis and cellular activation. **SB297006** acts as a competitive antagonist, blocking these downstream effects.











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References

- 1. drugs.com [drugs.com]
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